

The Solubility Profile of 1,3-Dibromo-5,5-dimethylhydantoin: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromomethyl-1,5,5-trimethylhydantoin

Cat. No.: B1278383

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,3-Dibromo-5,5-dimethylhydantoin (DBDMH) is a widely utilized brominating agent and disinfectant in various industrial applications. Its efficacy and utility in chemical synthesis and formulation development are significantly influenced by its solubility in different organic solvents. This technical guide provides a comprehensive overview of the solubility of DBDMH in a range of organic solvents. While extensive quantitative data for DBDMH is limited in publicly available literature, this document compiles existing data and supplements it with solubility information for structurally analogous N-halo hydantoin compounds to provide valuable insights. Furthermore, detailed experimental protocols for determining solubility are presented, alongside a logical workflow for solubility assessment.

Introduction

1,3-Dibromo-5,5-dimethylhydantoin, a heterocyclic organic compound, serves as a stable and efficient source of electrophilic bromine. Its applications span from industrial water treatment and disinfection to specialized organic synthesis, including the bromination of a variety of substrates. The solubility of DBDMH is a critical parameter that dictates its handling, reaction kinetics, and formulation. Understanding its behavior in different solvent systems is paramount for process optimization, reaction design, and the development of new applications. This guide

aims to be a key resource for professionals working with DBDMH by consolidating available solubility data and providing standardized methodologies for its determination.

Solubility of 1,3-Dibromo-5,5-dimethylhydantoin

DBDMH generally exhibits good solubility in a range of common organic solvents, while its solubility in water is limited.^{[1][2][3][4]}

Qualitative Solubility

Qualitative assessments indicate that DBDMH is soluble in the following organic solvents:

- Alcohols: Methanol, Ethanol^{[1][4]}
- Ketones: Acetone^[1]
- Ethers: Diethyl ether, Tetrahydrofuran (THF)^{[1][5]}
- Halogenated Hydrocarbons: Chloroform, Dichloromethane (DCM)^{[1][5]}
- Aromatic Hydrocarbons: Benzene^[1]
- Amides: Dimethylformamide (DMF)
- Sulfoxides: Dimethyl sulfoxide (DMSO)

Conversely, it is described as insoluble or sparingly soluble in water.^{[1][2][3][4]}

Quantitative Solubility Data

Quantitative solubility data for DBDMH in organic solvents is not extensively available in the literature. The following table summarizes the known quantitative solubility values.

Solvent	Temperature (°C)	Solubility	Molar Solubility (mol/L)
Carbon Tetrachloride	25	-	0.003[1][6]
Carbon Tetrachloride	76.5	-	0.024[1][6]
Water	20	2.2 g/L[1]	~0.0077
Water	20	0.1 g/100 mL[7]	~0.0035

Solubility of Structurally Similar Compounds

To provide a broader context for the solubility behavior of DBDMH, this section presents quantitative solubility data for two structurally related N-halo compounds: 1,3-dichloro-5,5-dimethylhydantoin (DCDMH) and N-bromosuccinimide (NBS). These compounds share key structural features with DBDMH and their solubility profiles can offer valuable comparative insights.

Solubility of 1,3-Dichloro-5,5-dimethylhydantoin (DCDMH)

Solvent	Temperature (°C)	Solubility (% w/w)
Water	25	0.21
Carbon Tetrachloride	25	12.5
Chloroform	25	14
Methylene Chloride	25	30
Benzene	25	9.2

Solubility of N-Bromosuccinimide (NBS)

Solvent	Temperature (°C)	Solubility (g/100g of solvent)
Water	25	1.47
tert-Butanol	25	0.73
Acetone	25	14.40
Carbon Tetrachloride	25	0.02
Hexane	25	0.006
Glacial Acetic Acid	25	3.10

Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for many applications. The following are detailed methodologies for three common techniques used to measure the solubility of a compound like DBDMH in organic solvents.

Gravimetric Method

This classic and straightforward method involves the preparation of a saturated solution, followed by the evaporation of the solvent and weighing the residual solute.

Methodology:

- Preparation of Saturated Solution:
 - Add an excess amount of DBDMH to a known volume of the desired organic solvent in a sealed container (e.g., a screw-cap vial or a flask with a stopper).
 - Agitate the mixture at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. A magnetic stirrer or a shaker bath can be used for this purpose.
 - Allow the undissolved solid to settle.
- Sample Collection and Analysis:

- Carefully withdraw a known volume of the clear supernatant using a pre-weighed, heated or solvent-rinsed pipette to avoid precipitation.
- Transfer the supernatant to a pre-weighed, dry evaporating dish.
- Carefully evaporate the solvent under a gentle stream of nitrogen or in a fume hood. For higher boiling point solvents, a vacuum oven at a suitable temperature below the decomposition point of DBDMH can be used.
- Once the solvent is completely removed, dry the evaporating dish containing the solid residue to a constant weight in a desiccator.
- Weigh the evaporating dish with the dried solute.
- Calculation:
 - The mass of the dissolved DBDMH is the final weight of the dish and solute minus the initial weight of the empty dish.
 - Solubility can be expressed in various units, such as grams per 100 mL of solvent or moles per liter.

UV-Visible Spectroscopy Method

This method is suitable if DBDMH exhibits a characteristic absorbance in the UV-Visible spectrum in the chosen solvent and follows the Beer-Lambert law.

Methodology:

- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a stock solution of DBDMH of known concentration in the desired solvent.
 - From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) using a UV-Visible spectrophotometer.

- Plot a calibration curve of absorbance versus concentration.
- Preparation of Saturated Solution:
 - Prepare a saturated solution of DBDMH in the same solvent as described in the gravimetric method (Section 4.1.1).
- Sample Analysis:
 - Withdraw a sample of the clear supernatant.
 - Dilute the supernatant with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at the λ_{max} .
- Calculation:
 - Use the calibration curve to determine the concentration of the diluted solution.
 - Calculate the original concentration of the saturated solution by accounting for the dilution factor.

High-Performance Liquid Chromatography (HPLC) Method

HPLC is a highly sensitive and accurate method for determining solubility, especially for complex mixtures or when high precision is required.

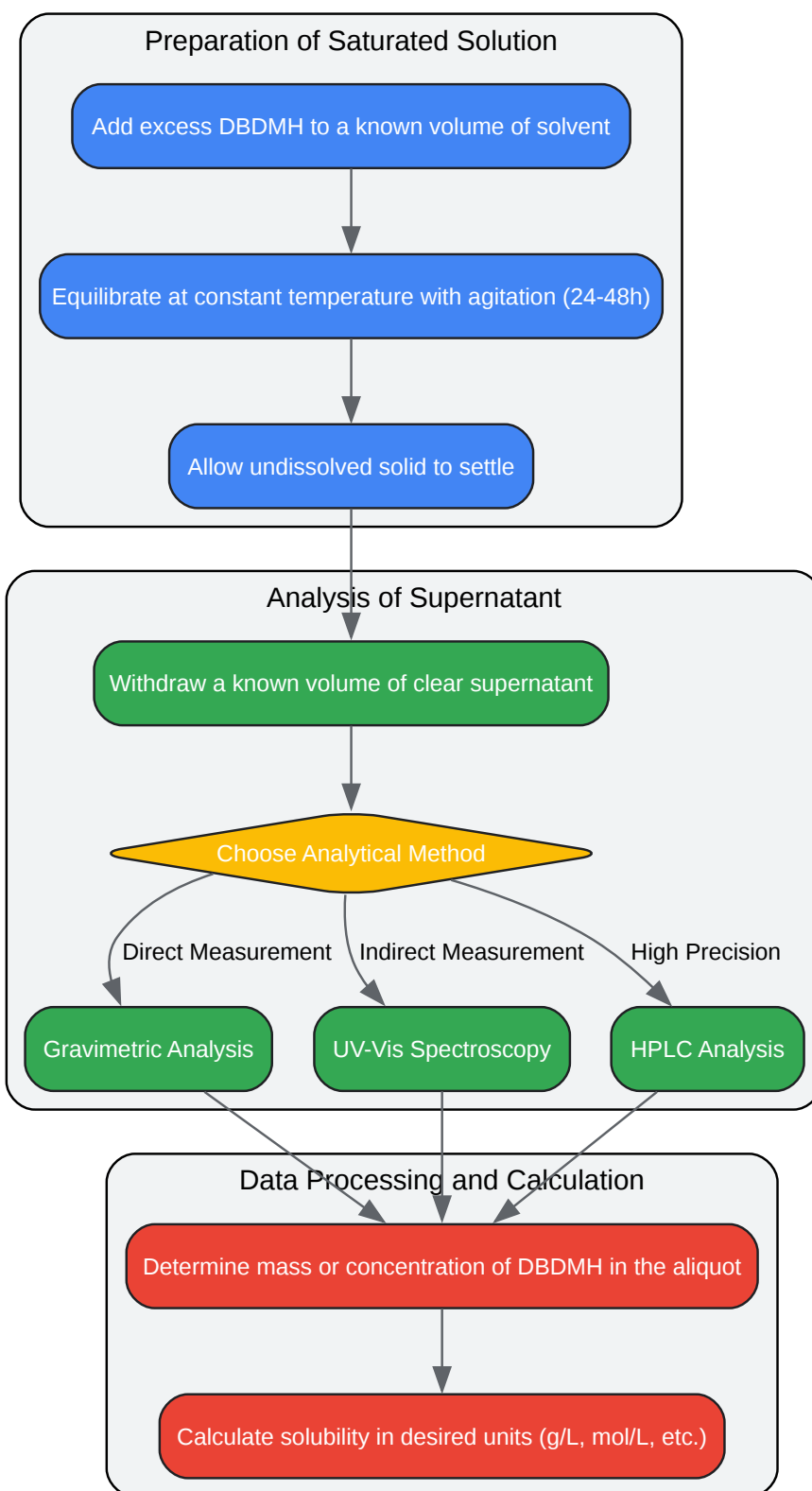
Methodology:

- Method Development:
 - Develop a suitable HPLC method for the analysis of DBDMH. This includes selecting an appropriate column, mobile phase, flow rate, and detector wavelength.
- Preparation of Standard Solutions and Calibration Curve:

- Prepare a series of standard solutions of DBDMH of known concentrations in the mobile phase or a compatible solvent.
- Inject each standard solution into the HPLC system and record the peak area.
- Plot a calibration curve of peak area versus concentration.
- Preparation of Saturated Solution:
 - Prepare a saturated solution of DBDMH in the desired organic solvent as described in the gravimetric method (Section 4.1.1).
- Sample Analysis:
 - Withdraw a sample of the clear supernatant and filter it through a syringe filter (e.g., 0.45 μm) to remove any undissolved particles.
 - Dilute the filtered supernatant with a known volume of the mobile phase or a compatible solvent to bring the concentration within the linear range of the calibration curve.
 - Inject the diluted sample into the HPLC system and record the peak area.
- Calculation:
 - Use the calibration curve to determine the concentration of the diluted sample.
 - Calculate the original concentration of the saturated solution by accounting for the dilution factor.

Visualized Experimental Workflow

The following diagram illustrates a general workflow for the experimental determination of solubility.



[Click to download full resolution via product page](#)

Caption: General workflow for the experimental determination of solubility.

Conclusion

This technical guide has summarized the available information on the solubility of 1,3-Dibromo-5,5-dimethylhydantoin in organic solvents. While comprehensive quantitative data remains an area for further investigation, the provided qualitative information, supplemented with data from structurally similar compounds, offers valuable guidance for researchers and professionals. The detailed experimental protocols for gravimetric, spectroscopic, and chromatographic methods provide a solid foundation for the in-house determination of precise solubility data, enabling better control and optimization of processes involving DBDMH. The visualized workflow further clarifies the logical steps involved in such a determination. It is anticipated that this guide will serve as a useful resource for the scientific community, fostering a deeper understanding of the physicochemical properties of this important industrial chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,3-Dibromo-5,5-dimethylhydantoin CAS#: 77-48-5 [m.chemicalbook.com]
- 2. usbio.net [usbio.net]
- 3. cymitquimica.com [cymitquimica.com]
- 4. 1,3-dichloro-5,5-dimethylhydantoin [sitem.herts.ac.uk]
- 5. N-bromobutanamide | C₄H₄BrNO₂ | CID 67184 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 1,3-Dibromo-5,5-dimethylhydantoin - Conju-Probe: Enable Bioconjugation [conju-probe.com]
- 7. quora.com [quora.com]
- To cite this document: BenchChem. [The Solubility Profile of 1,3-Dibromo-5,5-dimethylhydantoin: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1278383#solubility-of-1-3-dibromo-5-5-dimethylhydantoin-in-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com